

Technical Whitepaper: Pharmacological Profile of 2-(2-Chlorophenoxy)-N-ethylethanamine

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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CAS: 915921-75-4 | Molecular Formula: C₁₀H₁₄ClNO | Molecular Weight: 199.68 g/mol [\[1\]](#)

Executive Summary

This technical guide provides an in-depth pharmacological analysis of **2-(2-Chlorophenoxy)-N-ethylethanamine**, a secondary amine derivative of the phenoxyethylamine scaffold.[\[1\]](#) While direct clinical literature on this specific isomer is limited, its structural homology to established monoamine modulators allows for a high-confidence predictive profile.[\[1\]](#)

The compound is characterized by an ortho-chlorinated phenoxy ring linked to an N-ethyl amino group.[\[1\]](#) This structure places it firmly within the pharmacophore class of Monoamine Oxidase (MAO) Inhibitors and Monoamine Reuptake Inhibitors. Unlike the neurotoxic haloalkylamines (e.g., DSP-4), this compound lacks the reactive nitrogen mustard moiety, suggesting a reversible mechanism of action.

Primary Predicted Activity: Reversible inhibition of MAO-A and modulation of the Norepinephrine Transporter (NET).[\[1\]](#) Secondary Predicted Activity: Sigma-1 receptor affinity

and local anesthetic properties (Na⁺ channel blockade).[1]

Chemical Structure & Properties[1][2][3][4][5][6][7][8]

Structural Analysis

The molecule consists of three distinct pharmacophoric domains:

- **Lipophilic Aryl Head:** A 2-chlorophenyl group.[1][2][3] The ortho-chlorine provides steric bulk and lipophilicity, potentially protecting the ether linkage from rapid metabolic cleavage while enhancing hydrophobic pocket binding.
- **Flexible Linker:** An ethoxy ether bridge (-O-CH₂-CH₂-).[1] This separates the aromatic ring from the amine by approximately 3-4 Å, a critical distance for biogenic amine mimicry.
- **Basic Amine Tail:** A secondary N-ethyl amine.[1] The N-ethyl substitution increases lipophilicity (LogP) compared to the primary amine, facilitating Blood-Brain Barrier (BBB) penetration and altering selectivity toward transporter proteins over enzymes.

Physicochemical Profile (Calculated)

Property	Value	Implication
LogP	~2.5 - 2.8	High CNS penetration potential; lipophilic enough for membrane intercalation.[1]
pKa	~9.5	Predominantly protonated (cationic) at physiological pH (7.4).
H-Bond Donors	1 (NH)	Critical for receptor anchoring (e.g., Asp residue in GPCRs).
H-Bond Acceptors	2 (O, N)	Facilitates interaction with serine/threonine residues in binding pockets.
Rotatable Bonds	4	High conformational flexibility, allowing adaptation to multiple binding sites.

Pharmacological Hypotheses & Mechanism of Action[9]

Mechanism 1: Monoamine Oxidase (MAO) Inhibition

The primary amine analog, 2-(4-chlorophenoxy)ethylamine, is a documented inhibitor of MAO-A ($K_i \approx 14 \mu\text{M}$). The ortho-chloro substitution in the target compound is expected to maintain this activity, potentially enhancing selectivity for MAO-A due to the specific steric constraints of the enzyme's active site.[1]

- **Pathway:** The amine group coordinates with the FAD cofactor or the "aromatic cage" within the enzyme, preventing the oxidative deamination of serotonin and norepinephrine.
- **Selectivity:** The N-ethyl group often reduces potency at MAO active sites compared to primary amines (which are better substrates), suggesting this compound may act as a competitive inhibitor rather than a substrate.

Mechanism 2: Norepinephrine Reuptake Inhibition (NRI)

The phenoxyethylamine scaffold is a structural fragment of potent SNRIs like Atomoxetine and Nisoxetine (which are phenoxypropylamines).

- Hypothesis: The shortened ethyl linker (vs. propyl) typically reduces affinity for the transporter; however, the ortho-chlorine and N-ethyl group may compensate by interacting with the hydrophobic S1/S2 pockets of the Norepinephrine Transporter (NET).
- Result: Potential elevation of synaptic norepinephrine levels, leading to sympathomimetic effects without direct adrenergic receptor agonism.

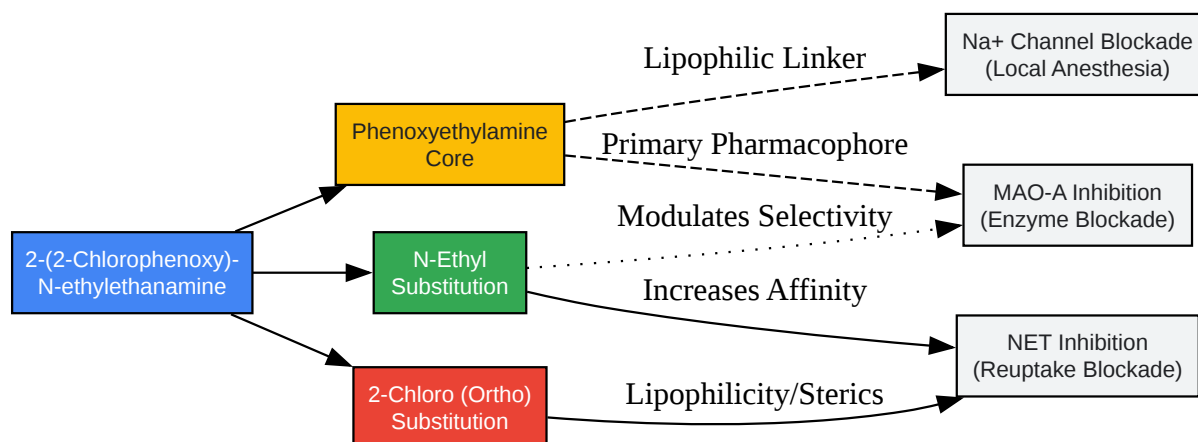
Safety Distinction: Non-Neurotoxic

It is crucial to distinguish this compound from DSP-4 (N-(2-chloroethyl)-N-ethyl-2-bromobenzylamine).^[1]

- DSP-4: Contains a 2-chloroethyl group on the nitrogen, forming a reactive aziridinium ion that irreversibly alkylates NET.^[1]
- Target Compound: The chlorine is on the phenyl ring. It cannot form an aziridinium ion.^[1] Therefore, it is not an irreversible alkylating neurotoxin.

Visualization: SAR & Signaling Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) logic deriving the potential activity of **2-(2-Chlorophenoxy)-N-ethylethanamine**.



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Caption: SAR Logic Flowchart deriving predicted biological targets based on structural motifs.

Experimental Protocols

To validate the predicted activity, the following standardized protocols are recommended.

Experiment A: In Vitro MAO Inhibition Assay

Objective: Determine the IC₅₀ of the compound against human recombinant MAO-A and MAO-B.[1]

Reagents:

- Recombinant human MAO-A and MAO-B expressed in baculovirus.[1]
- Substrate: Kynuramine (non-fluorescent)
4-Hydroxyquinoline (fluorescent).[1]
- Reference Inhibitors: Clorgyline (MAO-A), Deprenyl (MAO-B).[1]

Protocol:

- Preparation: Dissolve **2-(2-Chlorophenoxy)-N-ethylethanamine** in DMSO to create a 10 mM stock. Serial dilute to range 1 nM – 100 μM.[1]

- Incubation: Incubate enzyme (5 µg/mL) with test compound in phosphate buffer (pH 7.4) for 15 minutes at 37°C.
- Reaction: Add Kynuramine (50 µM final). Incubate for 20 minutes.
- Termination: Stop reaction with 2N NaOH.
- Detection: Measure fluorescence (Ex 310 nm / Em 400 nm).
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC50.

Experiment B: Synaptosomal Uptake Assay (NET/SERT/DAT)

Objective: Assess the compound's ability to inhibit the reuptake of monoamines.^[4]

Protocol:

- Tissue Prep: Homogenize rat cortical tissue (for NET/SERT) or striatal tissue (for DAT) in 0.32 M sucrose. Centrifuge to isolate synaptosomes.^[1]
- Incubation: Pre-incubate synaptosomes with test compound (10 nM – 10 µM) for 10 min at 37°C.
- Uptake: Add radiolabeled neurotransmitter (NE, 5-HT, or DA). Incubate for 5 min.
- Filtration: Rapidly filter through GF/B glass fiber filters to trap synaptosomes. Wash 3x with ice-cold buffer.^[1]
- Quantification: Measure retained radioactivity via liquid scintillation counting.
- Controls: Use Desipramine (NET), Fluoxetine (SERT), and GBR-12909 (DAT) as positive controls.

Synthesis & Purification Guide

For research applications, high purity (>98%) is required to avoid artifacts from primary amine contaminants.

Synthetic Route (Reductive Amination):

- Precursor: 2-(2-Chlorophenoxy)acetaldehyde.^[1]
- Reagent: Ethylamine (in excess), NaBH₃CN (Sodium cyanoborohydride).
- Conditions: Methanol, pH 6 (acetic acid), 0°C to RT.
- Workup: Basify to pH 12, extract with DCM, conversion to HCl salt using ethereal HCl.

Purification Check:

- ¹H NMR (CDCl₃): Verify the ethyl triplet (~1.1 ppm) and quartet (~2.7 ppm), and the characteristic phenoxy-methylene triplet (~4.1 ppm).
- HPLC: Ensure absence of the primary amine (de-ethylated) metabolite.

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